

Application Notes and Protocols for MF-095

Stock Solution Preparation

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Compound of Interest

Compound Name: MF-095

Cat. No.: B15583068

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Introduction

MF-095 is a crucial control probe for its corresponding active molecule, MF-094, a potent inhibitor of ubiquitin-specific protease 30 (USP30).^[1] In in vitro studies, accurate and consistent preparation of a stock solution of **MF-095** is paramount to ensure the reliability and reproducibility of experimental results. These application notes provide a detailed protocol for the preparation of a stock solution of **MF-095**, along with its chemical and physical properties, to facilitate its use in various in vitro assays.

Physicochemical Properties of MF-095

A comprehensive understanding of the physicochemical properties of **MF-095** is essential for its proper handling and use in experimental settings. The key properties are summarized in the table below.

Property	Value	Reference
Chemical Name	(S)-N-(1-((5-(N-(tert-butyl)sulfamoyl)naphthalen-1-yl)amino)-1-oxo-3-phenylpropan-2-yl)cyclopropanecarboxamide	[1]
Molecular Formula	C ₂₇ H ₃₁ N ₃ O ₄ S	[1]
Molecular Weight	493.62 g/mol	[1][2]
Appearance	White to beige powder	[2]
Purity	≥98% (HPLC)	[2]
Solubility	DMSO: 2 mg/mL	[2]
Storage	Store at 2-8°C for the solid.	[2]

Experimental Protocol: Preparation of a 10 mM MF-095 Stock Solution in DMSO

This protocol outlines the steps to prepare a 10 mM stock solution of **MF-095** in dimethyl sulfoxide (DMSO). This concentration is a common starting point for serial dilutions in various in vitro assays.

Materials

- **MF-095** powder (≥98% purity)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes (e.g., 1.5 mL)
- Calibrated micropipettes and sterile, filter-barrier pipette tips
- Analytical balance
- Vortex mixer

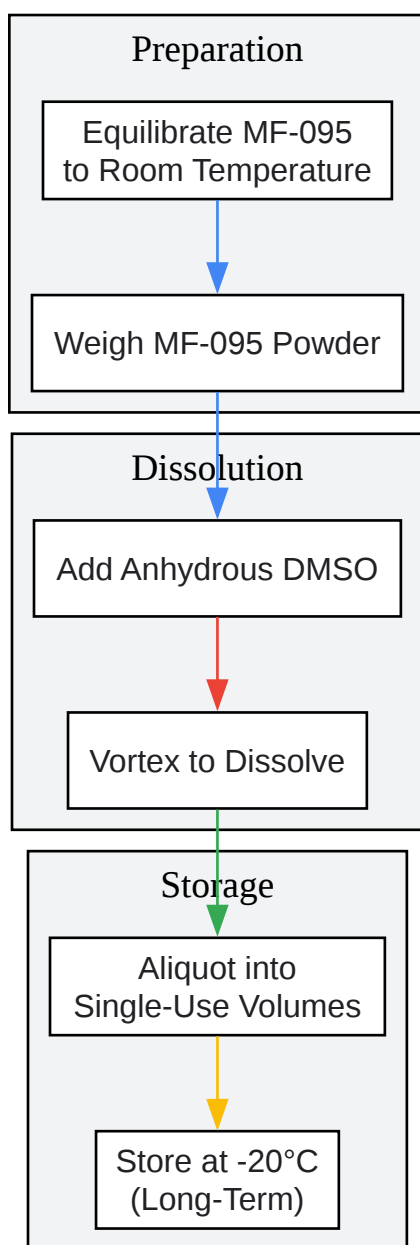
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Procedure

- Equilibration: Before opening, allow the vial of **MF-095** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents the condensation of moisture onto the compound.
- Weighing: Tare a clean, dry microcentrifuge tube on an analytical balance. Carefully weigh the desired amount of **MF-095** powder. For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.936 mg of **MF-095**.
 - Calculation:
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} = \text{Moles}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} = 0.00001 \text{ mol}$
 - $\text{Moles} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.00001 \text{ mol} \times 493.62 \text{ g/mol} = 0.004936 \text{ g} = 4.936 \text{ mg}$
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **MF-095** powder. For the example above, add 1 mL of DMSO.
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. A clear solution should be observed.^[2]
- Storage:
 - For short-term storage (days to weeks), store the stock solution at 0-4°C.^[1]
 - For long-term storage (months to years), aliquot the stock solution into smaller, single-use volumes and store at -20°C.^[1] Avoid repeated freeze-thaw cycles.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **MF-095** stock solution.



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Caption: Workflow for **MF-095** Stock Solution Preparation.

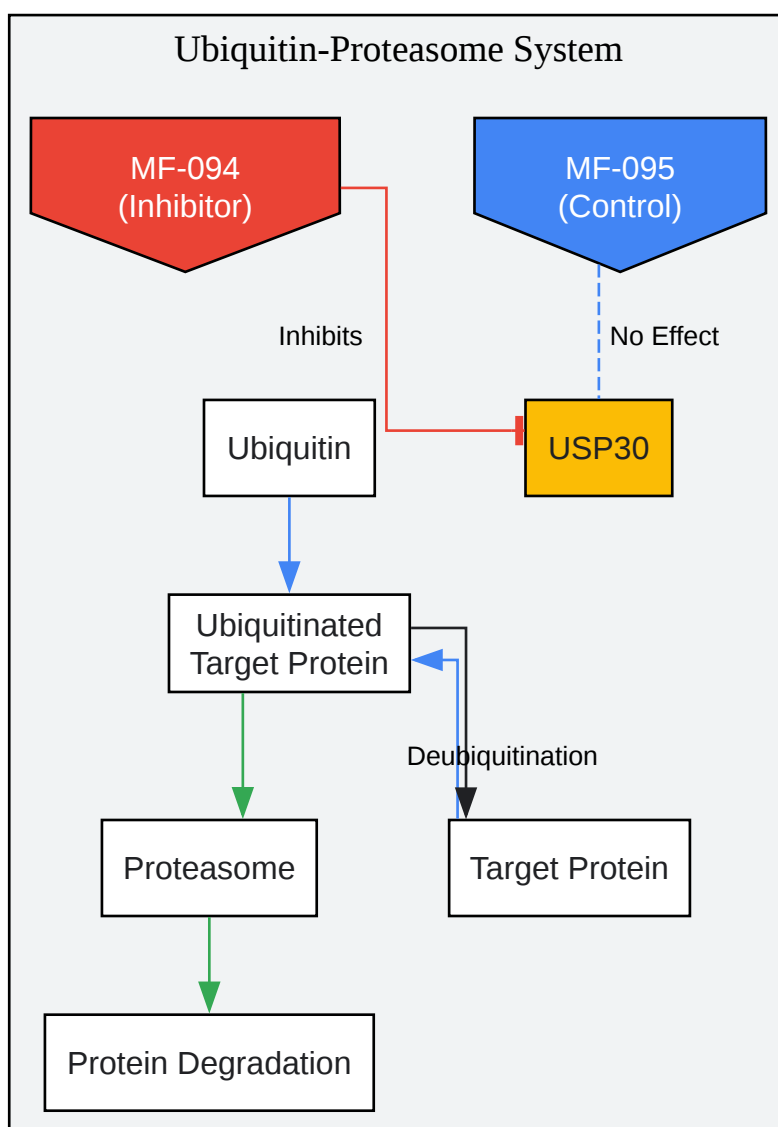
Application in In Vitro Studies

The prepared **MF-095** stock solution can be used as a negative control in various in vitro assays designed to investigate the effects of its active counterpart, MF-094, an inhibitor of the deubiquitinating enzyme USP30. As **MF-095** is a control probe, it is expected to be inactive or

have significantly reduced activity compared to MF-094 in assays monitoring USP30 function and downstream signaling pathways.

Example Signaling Pathway Context

The diagram below illustrates a simplified representation of a signaling pathway involving USP30, where MF-094 would act as an inhibitor and **MF-095** would serve as a control.



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Caption: Simplified USP30 Signaling Pathway.

Safety Precautions

- Always handle **MF-095** and DMSO in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Consult the Safety Data Sheet (SDS) for **MF-095** for comprehensive safety and handling information.
- DMSO is a powerful solvent and can facilitate the absorption of other chemicals through the skin. Exercise caution when handling.

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References

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- 2. MF-095 = 98 HPLC 2241021-89-4 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- To cite this document: BenchChem. [Application Notes and Protocols for MF-095 Stock Solution Preparation]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15583068/docs#application-notes-and-protocols-for-mf-095-stock-solution-preparation>]

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